

Technical Guide: Physical Properties of **tert-Butyl 3-bromopyrrolidine-1-carboxylate**

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Compound of Interest

Compound Name: *Tert-butyl 3-bromopyrrolidine-1-carboxylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **tert-butyl 3-bromopyrrolidine-1-carboxylate**, a key intermediate in pharmaceutical synthesis. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering detailed data, experimental methodologies, and a clear visualization of the information hierarchy.

Compound Identification and Properties

Tert-butyl 3-bromopyrrolidine-1-carboxylate is a heterocyclic organic compound utilized as a building block in the synthesis of a variety of complex molecules. It is crucial to distinguish between isomers of this compound, as they possess different physical properties. This guide focuses on the isomer with the bromine atom directly attached to the 3-position of the pyrrolidine ring, identified by CAS Number 939793-16-5. Another related isomer, **tert-butyl 3-(bromomethyl)pyrrolidine-1-carboxylate** (CAS Number 305329-97-9), is a liquid at room temperature and possesses a different molecular formula and weight.

The quantitative physical properties of **tert-butyl 3-bromopyrrolidine-1-carboxylate** (CAS: 939793-16-5) are summarized in the table below for easy reference and comparison.

Property	Value
IUPAC Name	tert-butyl 3-bromopyrrolidine-1-carboxylate
Synonyms	1-Boc-3-bromopyrrolidine, 1-tert-Butoxycarbonyl-3-bromopyrrolidine
CAS Number	939793-16-5
Molecular Formula	C ₉ H ₁₆ BrNO ₂ [1]
Molecular Weight	250.13 g/mol [1] [2]
Appearance	White to light yellow or white to yellow solid/powder to crystal [2] [3]
Melting Point	47-52 °C [1] [2] [4]
Boiling Point	277.5 ± 33.0 °C (Predicted) [1] [2]
Density	1.379 ± 0.06 g/cm ³ (Predicted) [2]
Solubility	Slightly soluble in water. [2]
Storage Conditions	2-8°C [1] [2] [4]

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of solid organic compounds like **tert-butyl 3-bromopyrrolidine-1-carboxylate**.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. It is a crucial indicator of purity.[\[5\]](#)[\[6\]](#)

Methodology:

- Sample Preparation: A small amount of the finely powdered dry sample is packed into a capillary tube to a height of 2-3 mm.[\[5\]](#)

- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature probe.[5]
- Heating and Observation: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially near the expected melting point.[7]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire sample becomes a clear liquid is the end of the range.[5] For a pure compound, this range is typically narrow (0.5-2 °C).

Determination of Boiling Point (for solids that decompose at their boiling point, distillation under reduced pressure is required)

While the boiling point for this compound is predicted, the experimental determination for a high-boiling solid would typically involve distillation under reduced pressure to prevent decomposition.

Methodology (General Principle for High-Boiling Compounds):

- Apparatus Setup: A vacuum distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The apparatus is connected to a vacuum source.
- Sample Introduction: The solid sample is placed in the round-bottom flask.
- Heating and Pressure Reduction: The system is evacuated to the desired pressure. The flask is then heated gently.
- Observation and Data Recording: The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.

Determination of Density of a Solid

The density of a solid is its mass per unit volume. For a solid powder, gas pycnometry is a common and accurate method.

Methodology (Gas Pycnometry):

- Sample Preparation: A known mass of the solid sample is placed in the sample chamber of the gas pycnometer.[8]
- Analysis: The instrument uses an inert gas, typically helium, to measure the volume of the solid by applying the gas law.[8] The chamber is filled with the gas at a known pressure, and then the gas is expanded into a second empty chamber. The resulting pressure is measured, and from the pressure difference, the volume of the sample can be accurately calculated.
- Calculation: The density is calculated by dividing the mass of the sample by the measured volume.[8]

Determination of Solubility

Solubility is the property of a solid solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology (Qualitative and Semi-Quantitative):

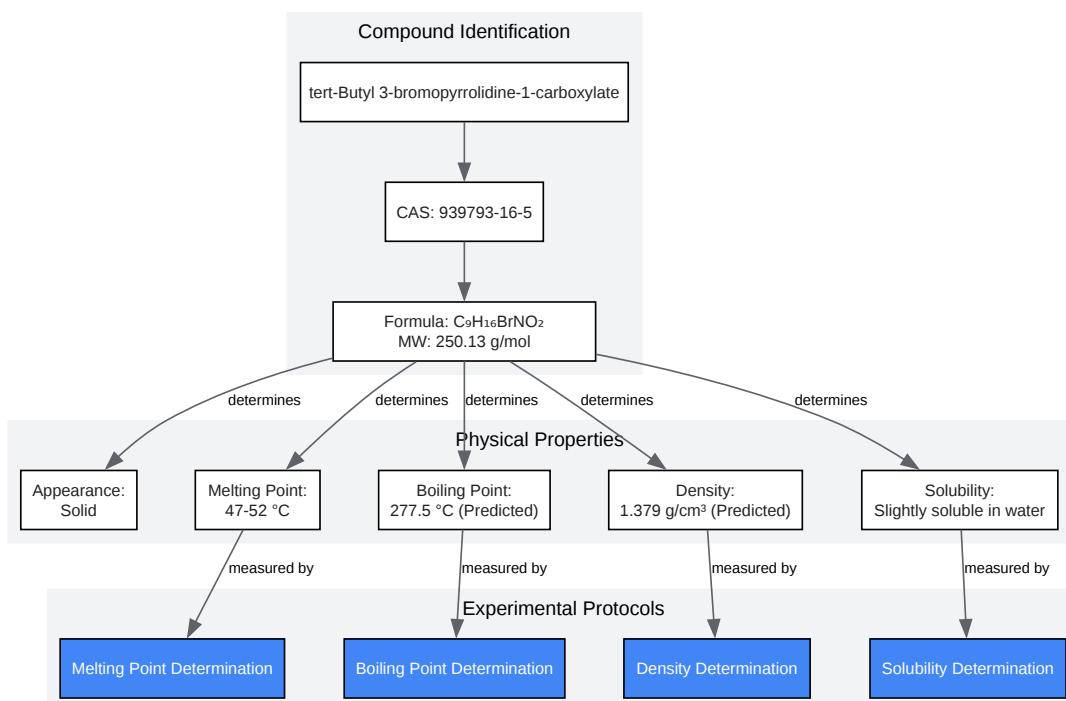
- Solvent Selection: A range of common laboratory solvents (e.g., water, ethanol, methanol, dichloromethane, ethyl acetate, hexane) are selected.
- Procedure: A small, accurately weighed amount of the solid (e.g., 10 mg) is placed in a test tube.[9] A small volume of the solvent (e.g., 1 mL) is added.[9] The mixture is agitated vigorously for a set period.[9]
- Observation: The solubility is observed and can be categorized as:
 - Soluble: The solid completely dissolves.
 - Slightly soluble: A portion of the solid dissolves.
 - Insoluble: The solid does not appear to dissolve.
- Quantitative Determination: For more precise measurements, a saturated solution is prepared at a specific temperature. A known volume of the saturated solution is then

carefully evaporated to dryness, and the mass of the remaining solute is determined. This allows for the calculation of solubility in terms of g/100 mL or other units.

Information Hierarchy

The following diagram illustrates the logical flow of information presented in this technical guide, from fundamental identification to detailed physical properties and the methodologies for their determination.

Information Flow for Physical Property Analysis

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Caption: Logical workflow for identifying and characterizing the physical properties of **tert-butyl 3-bromopyrrolidine-1-carboxylate**.

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